

Personal protective equipment for handling Dfhbi-2T

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Compound of Interest

Compound Name: Dfhbi-2T

Cat. No.: B15144248

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Essential Safety and Handling Guide for Dfhbi-2T

For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Resource for the Safe and Effective Use of **Dfhbi-2T**

This guide provides critical safety protocols, operational instructions, and disposal plans for the fluorescent probe **Dfhbi-2T**. Adherence to these guidelines is essential for ensuring laboratory safety and the integrity of your research.

Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **Dfhbi-2T** is not readily available, information from suppliers of similar compounds, such as DFHBI and DFHBI-1T, indicates that these substances are not classified as hazardous under the Globally Harmonized System (GHS). However, it is imperative to treat all laboratory chemicals with caution.

General Handling:

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.
- **Do Not Ingest or Inhale:** Avoid ingestion and inhalation of the powder or its solutions.
- **Thorough Washing:** Wash hands thoroughly after handling the compound.

Storage:

- Store **Dfhbi-2T** in a tightly sealed container in a dry and well-ventilated area.
- Protect from light.
- Recommended storage temperatures are -20°C for up to one month or -80°C for up to six months for stock solutions.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **Dfhbi-2T**.

PPE Category	Specification
Eye Protection	Chemical safety goggles or safety glasses.
Hand Protection	Nitrile or other suitable chemical-resistant gloves.
Body Protection	Laboratory coat.

Operational Plans: Preparation and Use

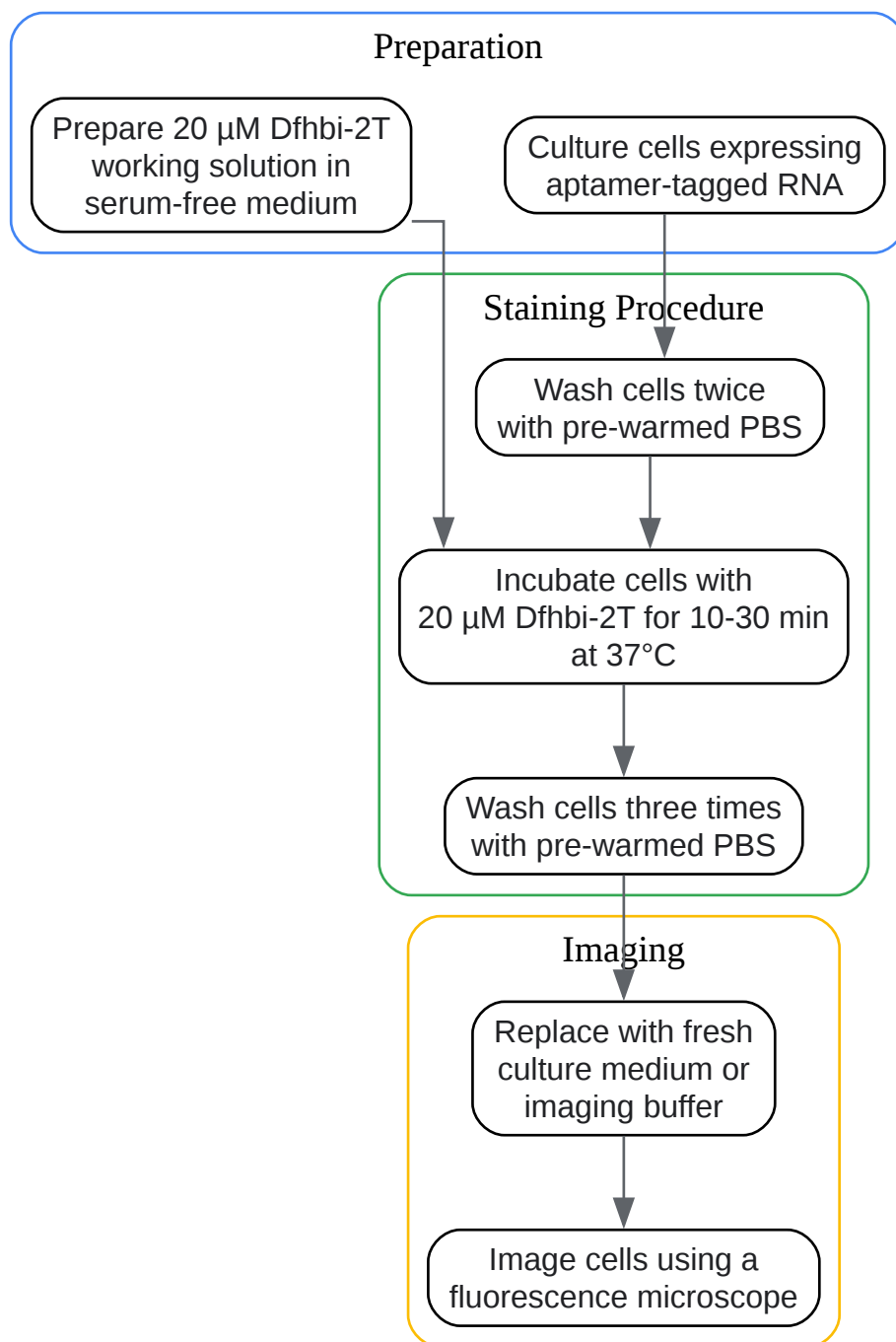
Dfhbi-2T is a cell-permeable fluorescent probe used for imaging RNA in living cells. Below are summarized protocols for its preparation and application in cell and gel staining.

Stock Solution Preparation

Parameter	Value
Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)
Concentration	20 mM to 50 mM
Storage	Aliquot and store at -20°C or -80°C.
Stability	Up to 1 month at -20°C, 6 months at -80°C.

Live Cell Staining Protocol

This protocol outlines the steps for staining live mammalian cells expressing RNA tagged with an aptamer that binds **Dfhbi-2T**.

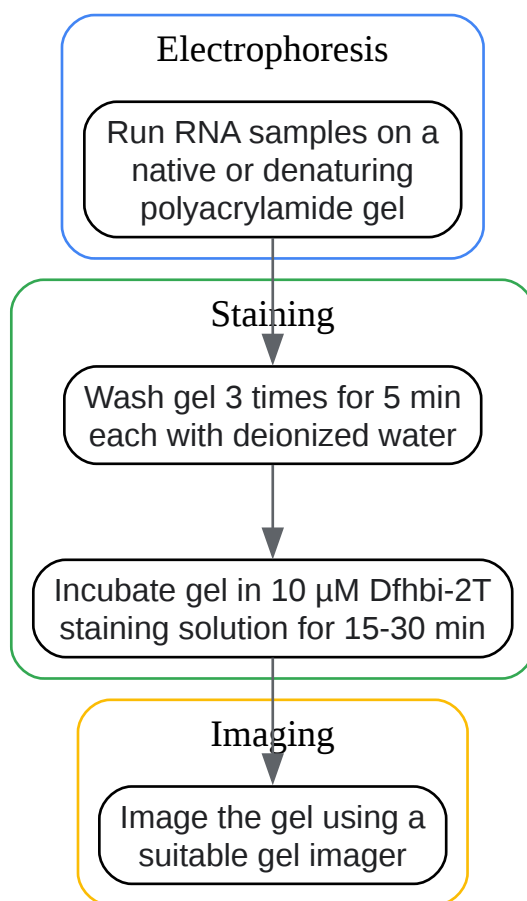


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Live cell staining workflow for **Dfhbi-2T**.

In-Gel RNA Visualization Protocol

This protocol is for the visualization of aptamer-tagged RNA in polyacrylamide gels.



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In-gel RNA visualization workflow with **Dfhbi-2T**.

Disposal Plan

Proper disposal of **Dfhbi-2T** and associated waste is crucial to maintain a safe laboratory environment.

Unused **Dfhbi-2T**:

- Dispose of as chemical waste in accordance with your institution's and local regulations.
- Do not discard down the drain or in regular trash.

Contaminated Materials:

- Liquid Waste: Collect all liquid waste containing **Dfhbi-2T** in a designated, sealed, and clearly labeled hazardous waste container.
- Solid Waste: Dispose of contaminated labware (e.g., pipette tips, tubes, gloves) in a designated solid hazardous waste container.
- Empty Containers: Rinse empty **Dfhbi-2T** containers thoroughly with a suitable solvent (e.g., DMSO followed by water). The first rinse should be collected as hazardous waste. After thorough rinsing, the container can be disposed of as regular lab glass or plastic.

Decontamination:

- For spills, decontaminate the area with a suitable laboratory disinfectant or detergent. Absorb the spill with inert material and dispose of it as hazardous waste.

By following these guidelines, researchers can safely and effectively utilize **Dfhbi-2T** in their experiments, contributing to the advancement of scientific knowledge while prioritizing laboratory safety.

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